

# A Technical Guide to the Physical Properties of 2-Ethoxyethylamine

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## Compound of Interest

Compound Name: 2-Ethoxyethylamine

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This document provides an in-depth overview of the core physical properties of **2-Ethoxyethylamine** (CAS No. 110-76-9), a versatile primary amine and amino ether used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> The focus is on its boiling point and solubility characteristics, supported by detailed experimental protocols for their determination.

## Core Physical Properties

**2-Ethoxyethylamine** is a colorless to pale yellow, clear liquid with a characteristic amine-like odor.<sup>[1][2][3]</sup> Its molecular structure, featuring both an ether linkage and a primary amine group, dictates its physical behavior, particularly its boiling point and solubility profile.<sup>[2]</sup>

The key physical properties of **2-Ethoxyethylamine** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Notes
Boiling Point	105 °C[2][4]	At standard atmospheric pressure (760 mmHg).
	108.8 °C[5]	At standard atmospheric pressure (760 mmHg).
Water Solubility	Completely miscible[2][3][4][5][6]	Forms hydrogen bonds with water.[1][7]
Organic Solvent Solubility	Miscible	Soluble in solvents like ether and ethanol.[1][4]
Density	0.85 g/cm <sup>3</sup> [2][6]	-
Molecular Weight	89.14 g/mol [2][4]	-
Flash Point	~18 °C[4][5]	Highly flammable liquid.[4]

## Discussion of Properties

The boiling point of **2-Ethoxyethylamine** is reported to be in the range of 105-109 °C at standard pressure.[2][4][5] As a primary amine, it can engage in intermolecular hydrogen bonding due to the presence of hydrogen atoms bonded to the electronegative nitrogen atom.[8] These hydrogen bonds are stronger than the van der Waals forces present in alkanes of similar molecular weight, resulting in a significantly higher boiling point. However, these N-H---N bonds are generally weaker than the O-H---O bonds in corresponding alcohols, leading to a lower boiling point than an alcohol of comparable mass.

**2-Ethoxyethylamine** is completely miscible with water.[2][4][5][6] This high solubility is attributed to its ability to form hydrogen bonds with water molecules via its primary amine group and the lone pair of electrons on the ether oxygen.[1][7] Generally, amines with five or fewer carbon atoms exhibit good solubility in water. Furthermore, it is readily soluble in common organic solvents such as ethanol and diethyl ether, making it a versatile reagent in various reaction media.[1][4]

## Experimental Protocols

The following sections detail standardized laboratory methods for determining the boiling point and solubility of a liquid amine like **2-Ethoxyethylamine**.

This method is a common and efficient micro-scale technique for determining the boiling point of a liquid.[9]

Apparatus:

- Thiele tube
- High-temperature mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or heating mantle

Procedure:

- Setup: Fill the Thiele tube with mineral oil to a level just above the top of the side-arm.
- Sample Preparation: Add approximately 0.5 mL of **2-Ethoxyethylamine** into the small test tube.[9]
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid sample.[9]
- Assembly: Attach the test tube to the thermometer using a small rubber band, ensuring the bottom of the tube is aligned with the thermometer bulb.[9]
- Heating: Clamp the Thiele tube and immerse the thermometer and sample assembly into the oil. Begin gently heating the side arm of the Thiele tube. The design of the tube ensures uniform heat circulation.

- Observation: As the temperature rises, a slow stream of bubbles will begin to emerge from the open end of the capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed. This indicates the temperature is slightly above the boiling point.
- Measurement: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.<sup>[9]</sup> Record this temperature.
- Verification: It is good practice to repeat the heating and cooling cycle to verify the measurement.

This protocol outlines the qualitative assessment of solubility in water, an organic solvent, and an acidic solution.

#### Apparatus:

- Three small test tubes with stoppers
- Graduated pipette or dropper
- Glass stirring rods

#### Reagents:

- **2-Ethoxyethylamine**
- Deionized water
- Diethyl ether (or another nonpolar organic solvent)
- 5% Hydrochloric acid (HCl) solution

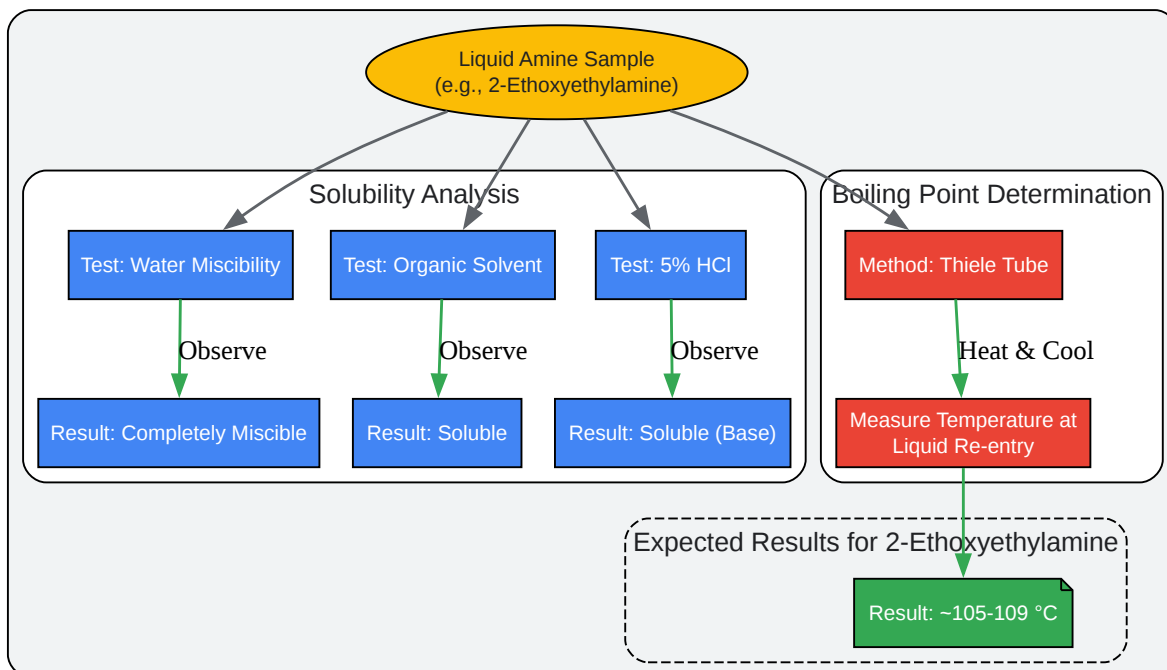
#### Procedure:

- Preparation: Label three clean, dry test tubes as "Water," "Ether," and "5% HCl."
- Dispensing: Add 2 mL of the respective solvent (Water, Ether, 5% HCl) to each corresponding test tube.

- Addition of Amine: To each test tube, add 5 drops (approximately 0.1 g) of **2-Ethoxyethylamine**.[\[10\]](#)
- Mixing: Stopper each test tube and mix the contents thoroughly by shaking or vortexing for 1-2 minutes.[\[7\]](#)[\[10\]](#)
- Observation: Allow the mixtures to stand and observe.
  - Miscible/Soluble: The substance forms a single, clear, homogeneous phase with the solvent.
  - Insoluble: The substance remains as a separate layer, or the mixture appears cloudy or forms an emulsion.
- Recording: Record the observations for each solvent. For **2-Ethoxyethylamine**, it is expected to be miscible in all three solvents. Its solubility in 5% HCl demonstrates its basic character, as it reacts to form a water-soluble ammonium salt.[\[11\]](#)

## Visualization of Workflow

The following diagram illustrates a logical workflow for the physical characterization of a liquid amine sample.



Workflow for Physical Characterization of a Liquid Amine

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Caption: Logical workflow for determining the physical properties of an amine.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Ethoxyethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085609#physical-properties-of-2-ethoxyethylamine-boiling-point-solubility]

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